

Erybraedin E: A Technical Guide to its Structural Elucidation and Characterization

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Compound of Interest

Compound Name: Erybraedin E

Cat. No.: B15185409

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Introduction

Erybraedin E is a naturally occurring prenylated pterocarpan, a class of isoflavonoids known for their diverse biological activities. Isolated from the root bark of *Erythrina eriotricha*, this compound has garnered interest for its potential therapeutic applications, particularly its antibacterial properties. This technical guide provides a comprehensive overview of the structural elucidation and characterization of **Erybraedin E**, including its spectroscopic data, isolation protocols, and known biological activities.

Structural Elucidation

The determination of **Erybraedin E**'s structure was accomplished through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Spectroscopic Data

The structural framework of **Erybraedin E** was established through detailed analysis of its ^1H and ^{13}C NMR spectra. While the complete experimental NMR data from the primary literature is not readily available in public domains, the following table summarizes the key spectroscopic information, including predicted mass spectrometry data.

Parameter	Value	Method
Molecular Formula	C ₂₂ H ₂₀ O ₄	High-Resolution Mass Spectrometry
Molecular Weight	348.39 g/mol	Mass Spectrometry
¹ H NMR	Data not publicly available	¹ H Nuclear Magnetic Resonance
¹³ C NMR	Data not publicly available	¹³ C Nuclear Magnetic Resonance
Mass Spectrometry	[M+H] ⁺ : 349.14345 m/z	Predicted ESI-MS
[M+Na] ⁺ : 371.12539 m/z	Predicted ESI-MS	
[M-H] ⁻ : 347.12889 m/z	Predicted ESI-MS	

Experimental Protocols

Isolation of Erybraedin E

Erybraedin E was first isolated from the root bark of *Erythrina eriotricha*. The general procedure involves the following steps:

- **Extraction:** The dried and powdered root bark is extracted with methylene chloride (CH₂Cl₂).
- **Fractionation:** The resulting crude extract is subjected to bioassay-guided fractionation. This process involves separating the extract into different fractions using chromatographic techniques.
- **Purification:** The active fractions are further purified using techniques such as column chromatography and preparative thin-layer chromatography to yield pure **Erybraedin E**.

Spectroscopic Analysis

The structural characterization of the isolated compound was performed using the following spectroscopic methods:

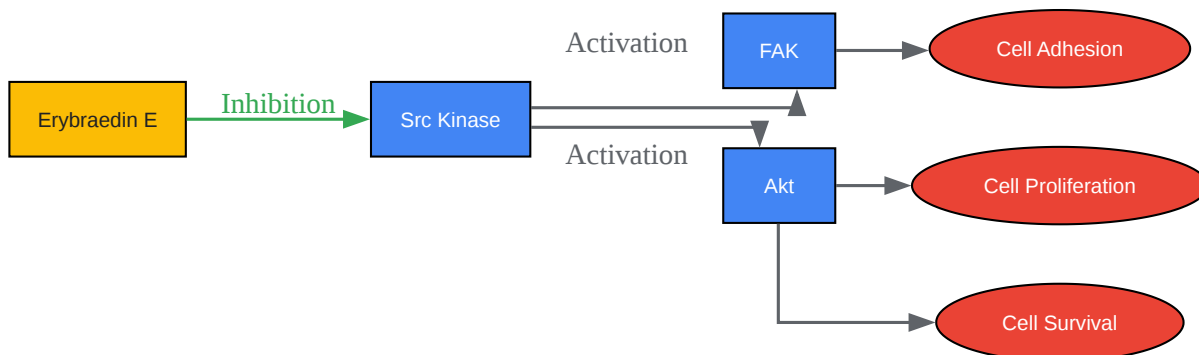
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D NMR (such as COSY and HMBC) experiments are conducted to determine the connectivity of protons and carbons, providing the foundational evidence for the pterocarpan skeleton and the placement of the prenyl group.
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of the compound.

Biological Activity and Potential Signaling Pathway

Erybraedin E has demonstrated notable antibacterial activity, particularly against *Staphylococcus aureus*, with a reported Minimum Inhibitory Concentration (MIC) of 22.1 mg/L. [1]

While the specific molecular mechanism of action for **Erybraedin E** has not been fully elucidated, research on structurally similar compounds from the *Erythrina* genus provides valuable insights. For instance, the related compound Erybraedin A has been shown to inhibit the Src kinase signaling pathway in non-small-cell lung cancer cells. Src is a non-receptor tyrosine kinase that plays a crucial role in cell proliferation, survival, and adhesion.

Based on this evidence for a related molecule, a proposed signaling pathway for the potential anticancer activity of **Erybraedin E** is presented below. It is important to note that this is a hypothetical pathway based on the activity of a structurally similar compound and requires experimental validation for **Erybraedin E**.

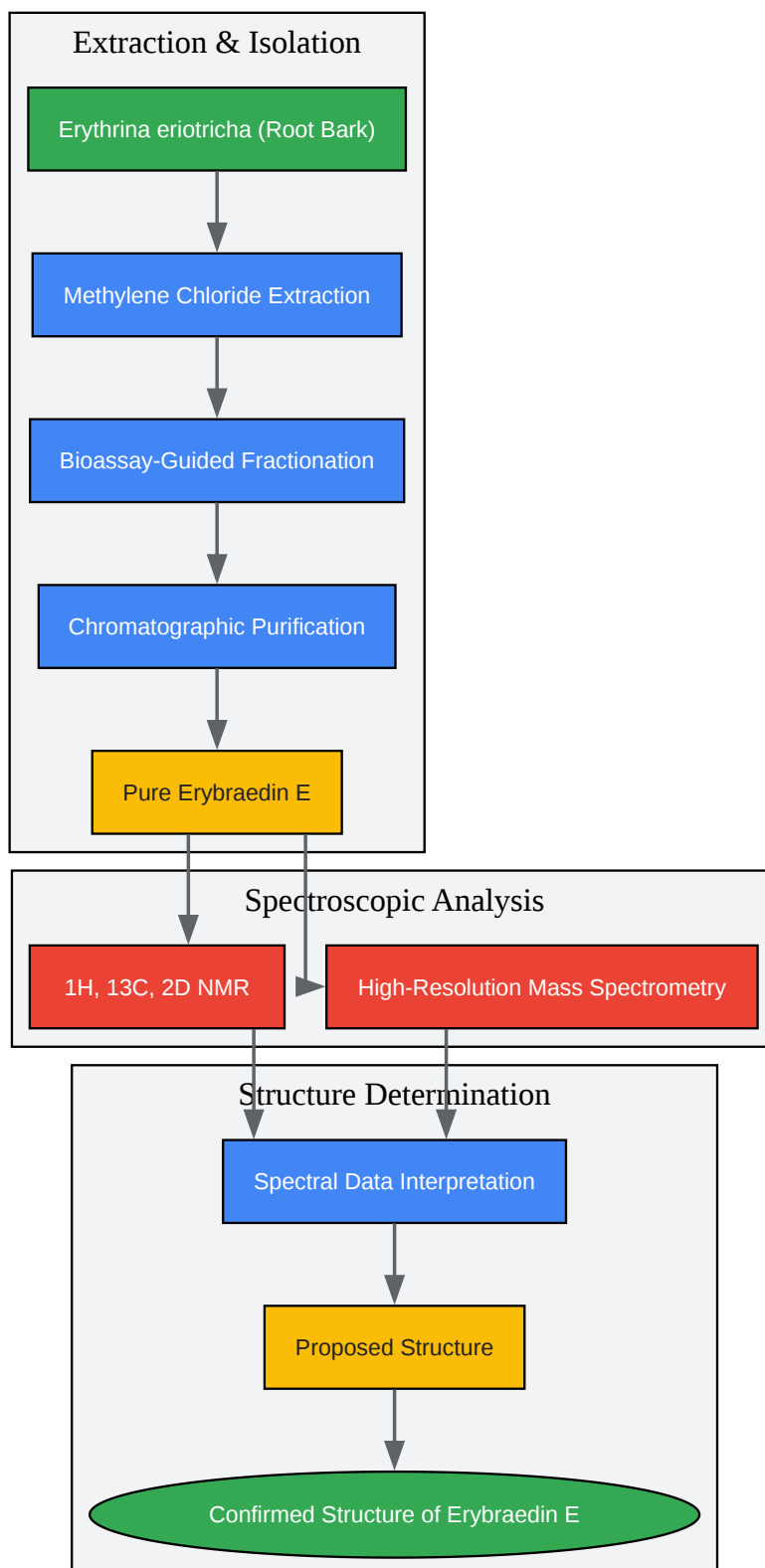


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Proposed Signaling Pathway for **Erybraedin E**'s Potential Anticancer Activity.

Structural Elucidation Workflow

The logical flow for the structural elucidation of **Erybraedin E** is a systematic process that begins with the natural source and culminates in the confirmed chemical structure.



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Workflow for the Structural Elucidation of **Erybraedin E**.

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References

- 1. Erybraedin A is a potential Src inhibitor that blocks the adhesion and viability of non-small-cell lung cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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